

Protocol 1: 2D NMR Regiochemical Mapping (The Physical Proof)

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Compound of Interest

Compound Name: Anthelvencin B

CAS No.: 11011-26-0

Cat. No.: B12656567

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To definitively locate the N-methyl group on the specific pyrrole ring of **Anthelvencin B**, we must cross the heteroatom barrier using 2D NMR.

- **Step 1: Sample Preparation:** Dissolve 10 mg of highly purified **Anthelvencin B** in 600 μL of deuterated DMSO (DMSO-d_6). Causality: DMSO-d_6 is chosen over CDCl_3 to prevent the rapid exchange of critical amide protons with the solvent, which are absolutely necessary for observing NOESY correlations.
- **Step 2: HMBC Acquisition:** Acquire Heteronuclear Multiple Bond Correlation (HMBC) spectra. Causality: HMBC correlates protons to carbons 2-3 bonds away. This definitively links the N-methyl protons to the adjacent pyrrole ring carbons, proving covalent connectivity rather than relying on assumed chemical shifts.
- **Step 3: NOESY Acquisition:** Acquire Nuclear Overhauser Effect Spectroscopy (NOESY) spectra. Causality: NOESY reveals through-space interactions ($< 5 \text{ \AA}$). Observing a cross-peak between the N-methyl protons and the adjacent amide proton physically validates the 3D conformation of the revised structure.

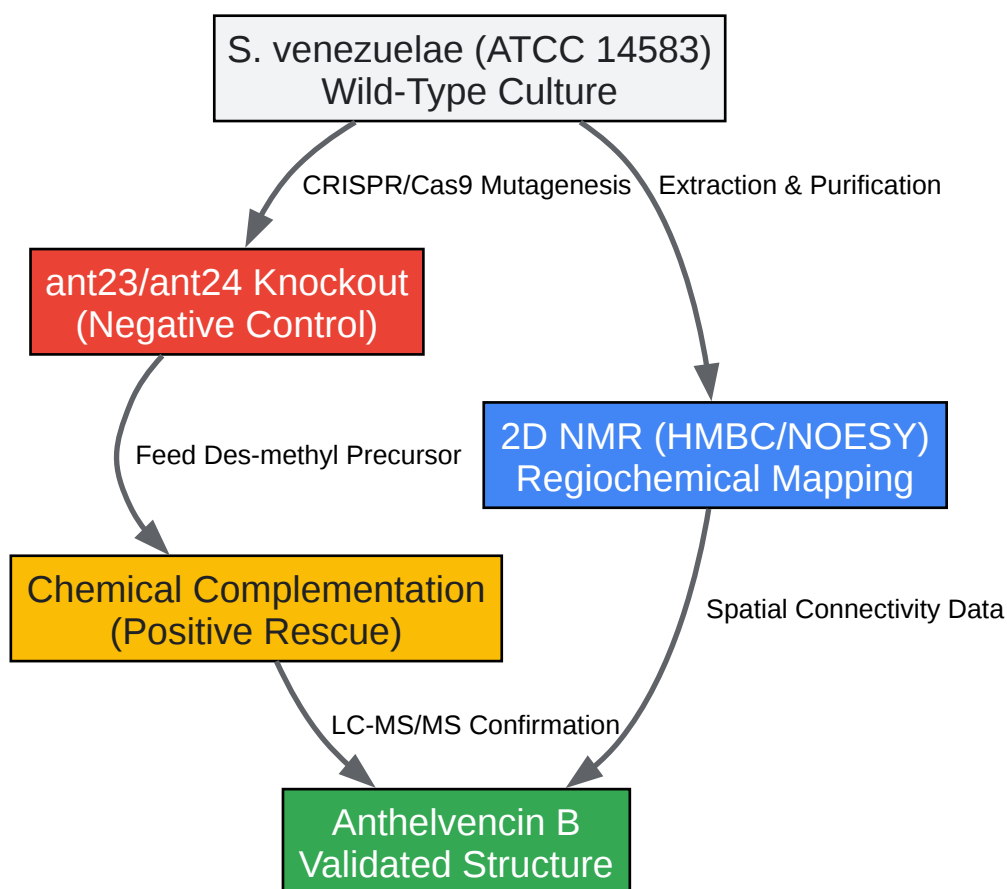
- Step 4: Internal Validation: Cross-reference the HMBC through-bond data with the NOESY through-space data. If the N-methyl position is correct, both independent datasets will converge on the exact same pyrrole ring, eliminating single-method artifacts.

Protocol 2: BGC Mutagenesis and Chemical Rescue (The Biosynthetic Proof)

To prove the structure of **Anthelvencin B**, we must prove how *Streptomyces venezuelae* builds it[4]. This protocol uses a knockout-rescue system to validate the[3].

- Step 1: Targeted Gene Knockout (Negative Control): Utilize CRISPR/Cas9 or homologous recombination to delete the *ant23* gene (encoding an ATP-grasp ligase) in *S. venezuelae* ATCC 14583[1].
- Step 2: LC-MS/MS Baseline Profiling: Culture the mutant strain and analyze the supernatant via HPLC-MS/MS. Confirm the complete absence of the **Anthelvencin B** mass peak (m/z 414.2 $[M+H]^+$). Causality: This establishes a zero-background baseline, proving *ant23* is essential for assembling the core structure.
- Step 3: Chemical Complementation (Positive Rescue): Synthesize the proposed intermediate, 5-amino-3,4-dihydro-2H-pyrrole-2-carboxylate, and supplement the mutant culture medium with 1 mM of this compound[1].
- Step 4: Orthogonal Validation: Re-analyze the supplemented culture via HPLC-MS/MS. The restoration of the **Anthelvencin B** peak definitively proves that the synthetic intermediate is the exact structural precursor utilized by the NRPS assembly line, confirming the molecule's building blocks from the ground up[5].

Workflow Visualization The diagram below illustrates the integrated, multi-modal workflow required to confidently validate the structural revision of **Anthelvencin B**.



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Caption: Self-validating experimental workflow for the structural confirmation of **Anthelvencin B**.

References

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